

# Nav1.8-IN-11 solubility and preparation for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nav1.8-IN-11

Cat. No.: B12369816

[Get Quote](#)

## Application Notes and Protocols for Nav1.8-IN-11

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and experimental preparation of **Nav1.8-IN-11**, a potent and selective inhibitor of the voltage-gated sodium channel Nav1.8. The provided protocols and data are intended to guide researchers in utilizing this compound for in vitro studies related to pain and nociception.

### Introduction to Nav1.8-IN-11

**Nav1.8-IN-11** is a highly potent inhibitor of the Nav1.8 sodium channel, with a reported IC<sub>50</sub> value of 0.1 nM.<sup>[1][2]</sup> The Nav1.8 channel is predominantly expressed in the peripheral nervous system, specifically in nociceptive sensory neurons of the dorsal root ganglia (DRG).<sup>[3][4]</sup> This channel plays a crucial role in the generation and propagation of action potentials in response to noxious stimuli, making it a key target in pain research.<sup>[3][5][6]</sup> Due to its selective expression and function, inhibitors of Nav1.8, such as **Nav1.8-IN-11**, are valuable tools for investigating the mechanisms of pain and for the development of novel analgesic drugs.

### Quantitative Data Summary

The following tables summarize the key quantitative data for **Nav1.8-IN-11** and provide solubility information for related Nav1.8 inhibitors, which can be used as a guide for solvent

selection and stock solution preparation.

Table 1: Potency of **Nav1.8-IN-11**

Parameter	Value	Reference
IC50 (Nav1.8)	0.1 nM	[1][2]

Table 2: Solubility of Structurally Related Nav1.8 Inhibitors

Compound	Solvent	Solubility	Reference
Nav1.8-IN-4	DMSO	116.67 mg/mL (287.13 mM)	[7]
LTGO-33	DMSO	93 mg/mL (198.95 mM)	[8]
A-803467	DMSO	>13.95 mg/mL	[9]

Note: While specific solubility data for **Nav1.8-IN-11** is not publicly available, the data for similar compounds strongly suggests that DMSO is a suitable solvent.

## Preparation of Nav1.8-IN-11 Stock Solutions

Based on the solubility of related compounds, the following protocol is recommended for preparing a stock solution of **Nav1.8-IN-11**.

### Protocol 1: Preparation of **Nav1.8-IN-11** Stock Solution

Materials:

- **Nav1.8-IN-11** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes

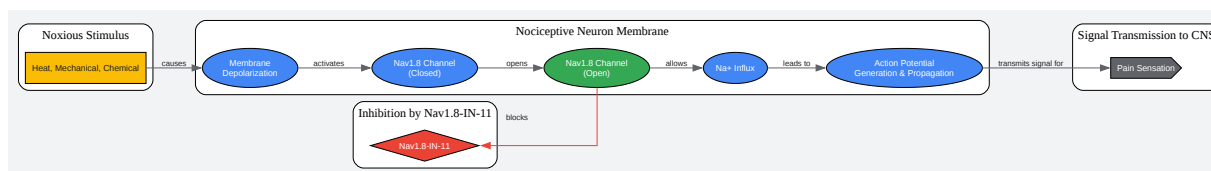
- Calibrated micropipettes

#### Procedure:

- Equilibrate the **Nav1.8-IN-11** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **Nav1.8-IN-11** powder using an analytical balance.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- To aid dissolution, gently vortex the solution and/or sonicate in an ultrasonic bath for a few minutes. Visually inspect to ensure the compound is fully dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C for long-term storage. When stored at -20°C, it is recommended to use the solution within one month, and within six months when stored at -80°C.[7]

## Nav1.8 Signaling Pathway in Nociception

The following diagram illustrates the role of the Nav1.8 channel in the transmission of pain signals in a nociceptive neuron.

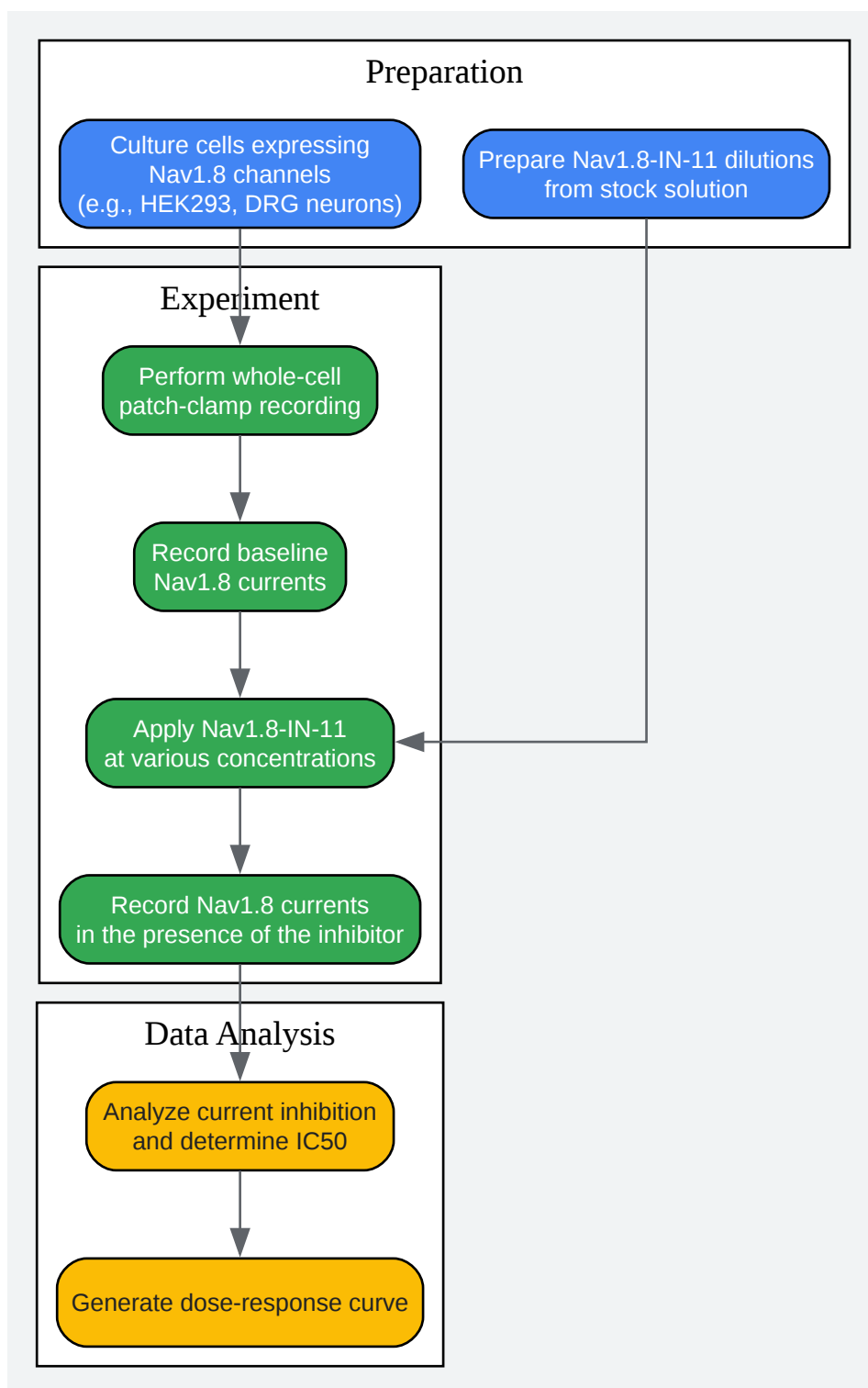


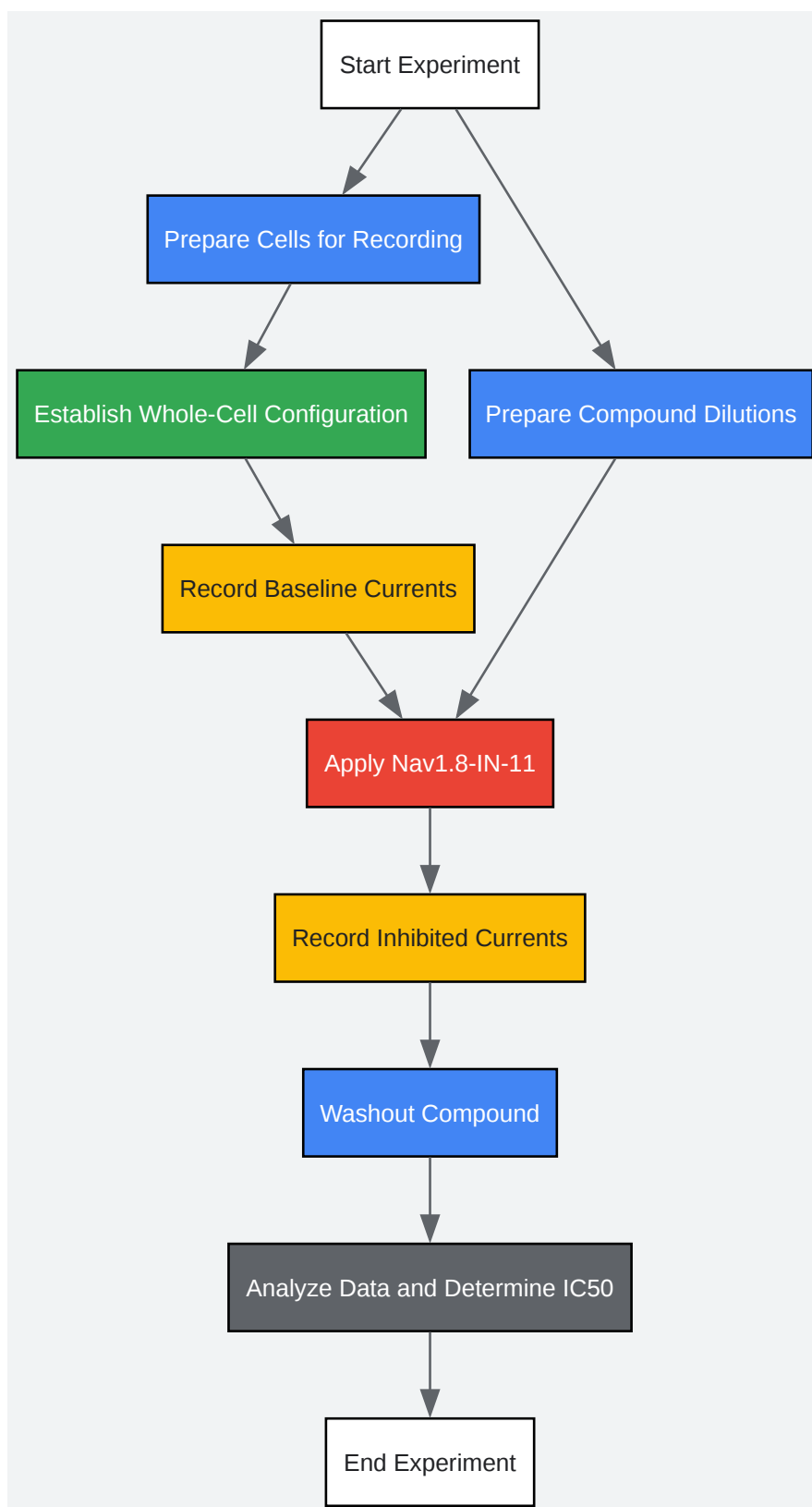
[Click to download full resolution via product page](#)

Caption: Nav1.8 signaling cascade in pain perception.

## Experimental Workflow for In Vitro Assay

The following diagram outlines a general workflow for an in vitro electrophysiology experiment to assess the inhibitory effect of **Nav1.8-IN-11** on Nav1.8 channels.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SmallMolecules.com | Nav1.8-IN-11 | MedChemExpress (MCE) (1 mg) from medchemexpress | SmallMolecules.com [smallmolecules.com]
- 3. Nav1.8 - Wikipedia [en.wikipedia.org]
- 4. mdpi.com [mdpi.com]
- 5. Frontiers | Transiently Nav1.8-expressing neurons are capable of sensing noxious stimuli in the brain [frontiersin.org]
- 6. Insights into the voltage-gated sodium channel, Nav1.8, and its role in visceral pain perception - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. selleckchem.com [selleckchem.com]
- 9. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [Nav1.8-IN-11 solubility and preparation for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12369816#nav1-8-in-11-solubility-and-preparation-for-experiments]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)